

ML395 physiochemical properties for research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML395

Cat. No.: B15572432

[Get Quote](#)

ML395: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

ML395, also known as VU0468809, is a potent and highly selective allosteric inhibitor of phospholipase D2 (PLD2). Its improved physiochemical properties and significant selectivity for PLD2 over its isoform PLD1 make it a valuable research tool for investigating the physiological and pathological roles of PLD2. This technical guide provides a comprehensive overview of the physiochemical properties, relevant signaling pathways, and key experimental protocols for the use of **ML395** in a research setting.

Physiochemical Properties of ML395

A summary of the key physiochemical properties of **ML395** is presented in the table below. This data is essential for the appropriate handling, storage, and application of the compound in experimental settings.

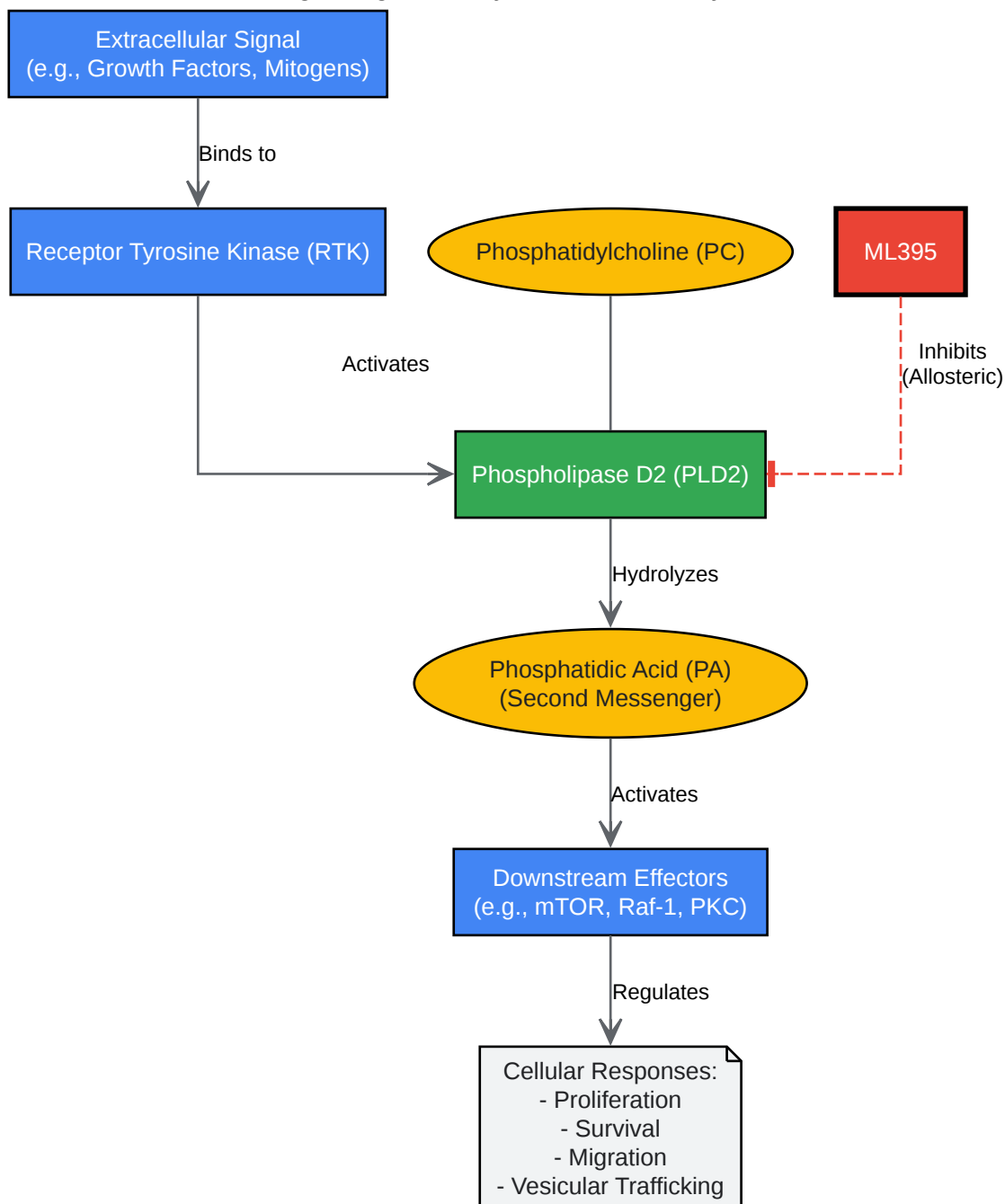
Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₉ N ₅ O ₂	[1]
Molecular Weight	443.54 g/mol	[1]
CAS Number	1638957-17-1	[1]
Appearance	Off-white solid	
Solubility	Soluble in DMSO	
Cellular IC ₅₀ (PLD2)	360 nM	
Cellular IC ₅₀ (PLD1)	>30,000 nM	[1][2]
Selectivity (PLD2 vs PLD1)	>80-fold	[1][2]

Signaling Pathways

ML395 exerts its biological effects through the specific inhibition of the Phospholipase D2 (PLD2) signaling pathway. PLD enzymes catalyze the hydrolysis of phosphatidylcholine (PC), a major component of cell membranes, to produce phosphatidic acid (PA) and choline. PA is a critical lipid second messenger that regulates a multitude of cellular processes.

The following diagram illustrates the canonical PLD2 signaling pathway and the point of inhibition by **ML395**.

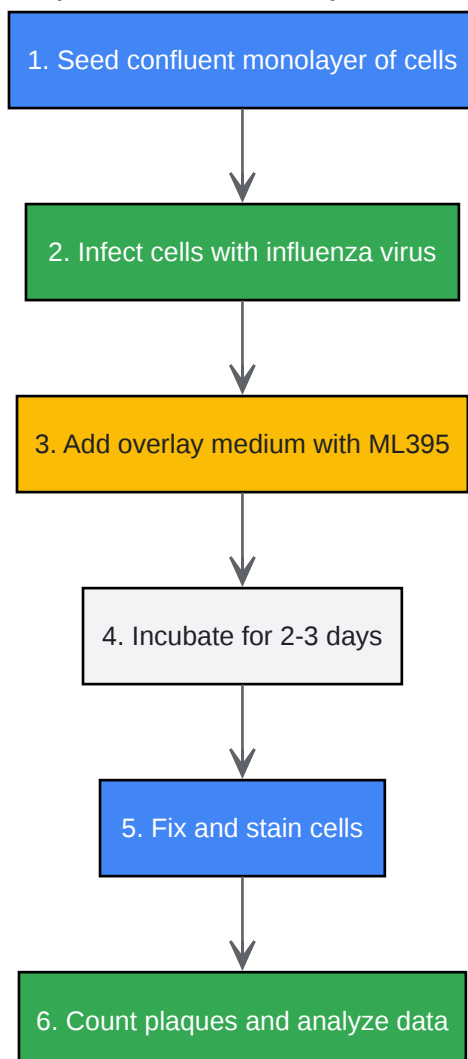
PLD2 Signaling Pathway and Inhibition by ML395



General Synthetic Workflow for ML395



Plaque Reduction Assay Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Design and synthesis of 1,4,8-triazaspiro[4.5]decan-2-one derivatives as novel mitochondrial permeability transition pore inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. 4-Benzyl-8-phenyl-1-thia-4-azaspiro[4.5]decan-3-one - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ML395 physiochemical properties for research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572432/docs#ml395-physiochemical-properties-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)